

In-Depth Technical Guide: Cupric Perchlorate Hexahydrate

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Compound of Interest

Compound Name: *Cupric perchlorate*

Cat. No.: *B082784*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cupric perchlorate** hexahydrate, focusing on its chemical properties, synthesis, and applications in research and development. The information is presented to be a valuable resource for professionals in chemistry and drug discovery.

Core Properties and Data

Cupric perchlorate hexahydrate is an inorganic salt with the chemical formula $\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$. It is known for its strong oxidizing properties and utility as a catalyst in various chemical reactions.^[1]

Property	Value	Reference
Molecular Formula	$\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$	[2][3]
Molecular Weight	370.54 g/mol	[2][3]
Appearance	Blue crystalline solid	[2]
CAS Number	10294-46-9	[2][3]
Density	2.225 g/cm ³ at 25 °C	[4][5]
Melting Point	82 °C	[4]
Solubility	Soluble in water, acetone, and ethanol	[4]

Experimental Protocols

Synthesis of Cupric Perchlorate Hexahydrate

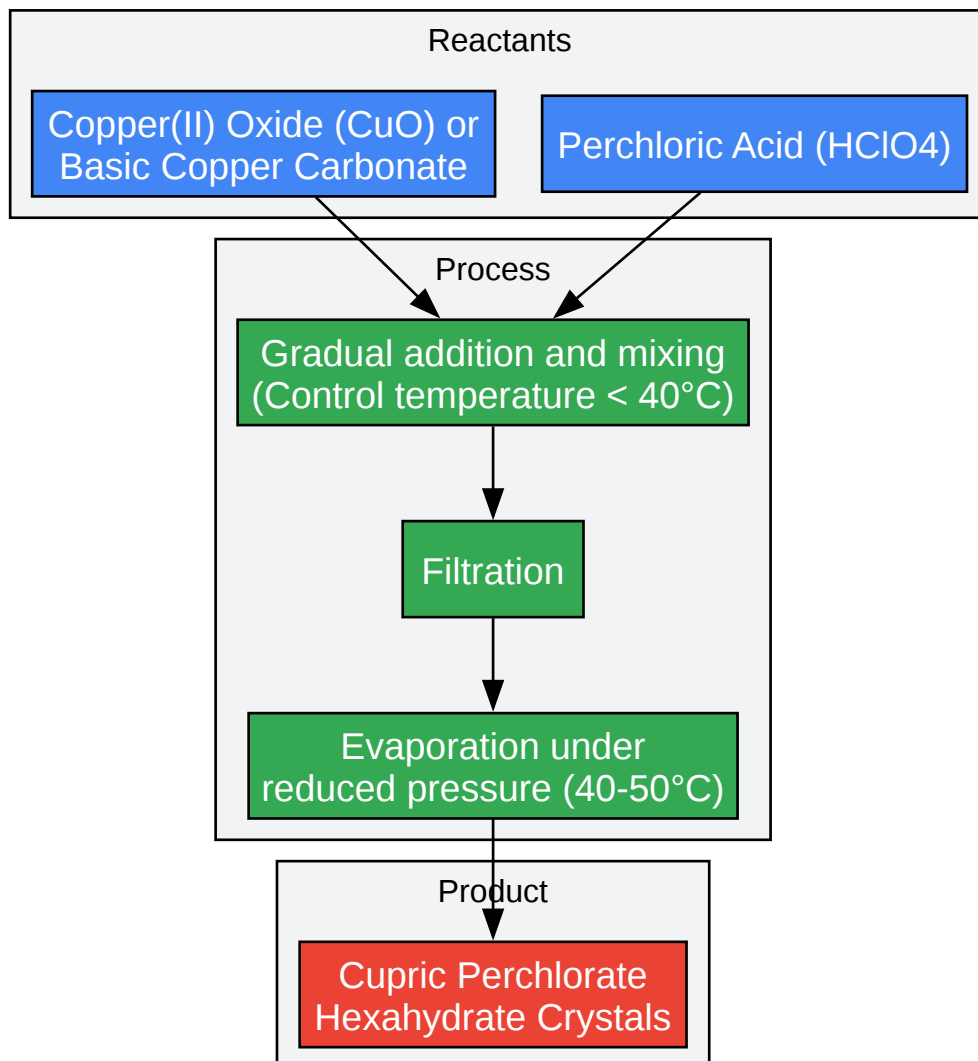
A common laboratory synthesis involves the reaction of a copper(II) salt with perchloric acid.

Methodology:

One established method for preparing **cupric perchlorate** hexahydrate is by reacting copper(II) oxide (CuO) or basic copper(II) carbonate with perchloric acid (HClO₄). [4][6]

- Reaction with Copper(II) Oxide: $\text{CuO} + 2\text{HClO}_4 \rightarrow \text{Cu}(\text{ClO}_4)_2 + \text{H}_2\text{O}$ [4]
- Reaction with Basic Copper(II) Carbonate: Basic copper carbonate is gradually added to a 60-70% solution of perchloric acid, with the temperature maintained below 40°C using an ice bath. [6] After the reaction ceases, the solution is filtered to remove any unreacted solids. The filtrate is then concentrated by evaporation under reduced pressure at 40–50°C until blue crystals of **cupric perchlorate** hexahydrate form.

Synthesis of Cupric Perchlorate Hexahydrate

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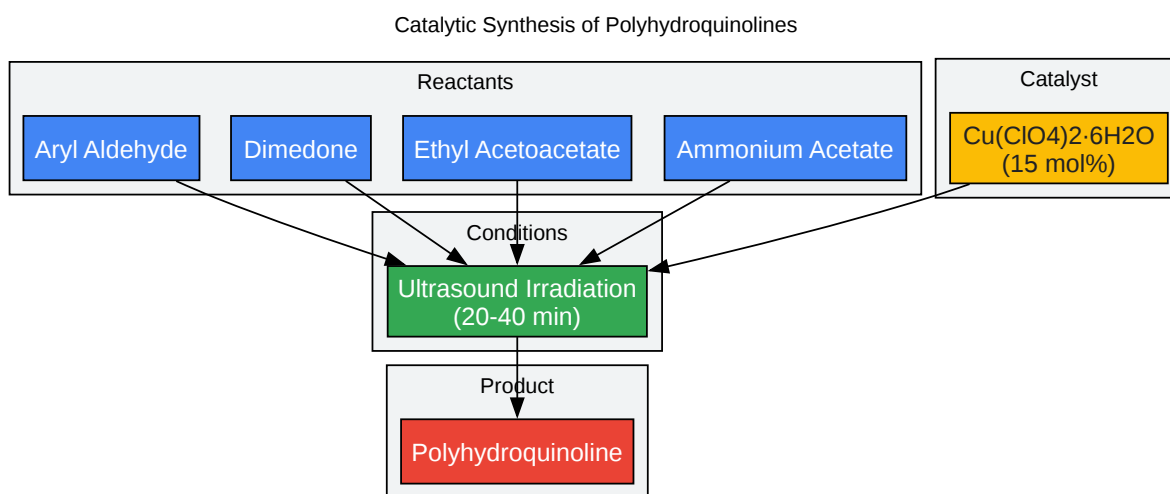
Synthesis Workflow

Catalytic Synthesis of Polyhydroquinolines

Cupric perchlorate hexahydrate serves as an efficient catalyst for the green synthesis of polyhydroquinolines, a class of compounds with potential pharmaceutical applications. This one-pot, four-component condensation reaction benefits from high yields and short reaction times, especially when combined with ultrasound irradiation.[3][7]

Methodology:

A mixture of an aryl aldehyde (1 mmol), 5,5-dimethyl-1,3-cyclohexanedione (dimedone) (1 mmol), ethyl acetoacetate (1 mmol), and ammonium acetate (1 mmol) is combined with **cupric perchlorate** hexahydrate (15 mol%). The reaction mixture is then subjected to ultrasound irradiation for 20–40 minutes. The progress of the reaction is monitored by Thin Layer Chromatography (TLC).^[3]



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Polyhydroquinoline Synthesis Workflow

Applications in Research and Development

Beyond its use in organic synthesis, **cupric perchlorate** hexahydrate has applications in several other areas of research:

- **Electrochemistry:** It can be used as an electrolyte in electrochemical cells, contributing to the efficiency of energy storage systems.^[1]
- **Material Science:** The compound is utilized in the development of advanced materials, including conductive polymers and nanocomposites.^[1]

- Analytical Chemistry: It serves as a reagent in various analytical methods for the detection and quantification of other compounds.[1]
- Coordination Chemistry: **Cupric perchlorate** hexahydrate is a precursor for the synthesis of novel copper(II) complexes. For instance, it has been used to synthesize complexes with nicotinamide that have been studied for their potential cytotoxicity, which is of interest in the development of anti-cancer agents.[6]

While direct involvement in biological signaling pathways has not been extensively documented, its role in the synthesis of biologically active molecules and complexes makes it a compound of interest for drug discovery and development professionals.

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